The Half-Life of Lanthanum-138: An In-Depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear decay properties of **Lanthanum-138** (^{138}La), with a primary focus on its half-life. The document details the decay scheme, summarizes key quantitative data, and outlines the experimental methodology for the determination of its half-life using gamma-ray spectrometry. This information is critical for researchers in geochronology, nuclear physics, and for professionals in drug development where precise characterization of radioactive isotopes is paramount.

Introduction to Lanthanum-138

Lanthanum-138 is a naturally occurring, primordial radionuclide with a very long half-life. It is one of the two naturally occurring isotopes of lanthanum, with the other being the stable isotope ^{139}La. Due to its extremely slow decay rate, the activity of ^{138}La is very low, making its detection and quantification challenging.

Decay Properties of Lanthanum-138

Lanthanum-138 undergoes a branched decay, transforming into two different stable daughter isotopes through two distinct decay modes: electron capture and beta-minus (β^-) decay.[1][2][3][4][5]

- Electron Capture (EC): Approximately 66.4% of ^{138}La atoms decay via electron capture.[6] In this process, the nucleus captures an inner atomic electron, converting a proton into a

neutron. This results in the formation of Barium-138 (^{138}Ba) and the emission of a gamma-ray with an energy of 1435.8 keV.[1][5][6]

- Beta-Minus (β⁻) Decay: The remaining 33.6% of ^{138}La atoms undergo β⁻ decay.[6] In this mode, a neutron is converted into a proton, with the emission of an electron (beta particle) and an antineutrino. This decay path leads to the formation of Cerium-138 (^{138}Ce) and is accompanied by the emission of a 788.7 keV gamma-ray.[1][5][6]

The long half-life of ^{138}La, combined with its decay to stable daughter products, forms the basis of the La-Ce geochronometer, a valuable tool for dating ancient geological formations.[3]

Quantitative Data Summary

The decay characteristics of **Lanthanum-138** are summarized in the table below. The half-life values are a consensus from various experimental measurements.

Parameter	Value	Reference
Half-Life ($T_{1/2}$)	$(1.02 \pm 0.01) \times 10^{11}$ years	[2]
1.03×10^{11} years	[7]	
1.05×10^{11} years	[4][5]	
1.06×10^{11} years	[3][8]	
Decay Constant (λ)	2.1534×10^{-19} s^{-1}	[9]
Natural Abundance	0.089%	[7]
Decay Modes & Branching Ratios		
Electron Capture (EC)	~66.4%	[6]
Beta-Minus (β^-) Decay	~33.6%	[6]
Daughter Isotopes		
^{138}Ba (from EC)	Stable	[1][5]
^{138}Ce (from β^-)	Stable	[1][5]
Major Gamma-Ray Emissions		
From EC decay	1435.8 keV	[1][5][6]
From β^- decay	788.7 keV	[1][5][6]

Experimental Determination of the Half-Life

The extremely long half-life of ^{138}La makes its determination challenging. The primary and most direct method employed is high-resolution gamma-ray spectrometry. This technique involves the precise measurement of the activity of a known quantity of ^{138}La.

Generalized Experimental Protocol: Gamma-Ray Spectrometry

The following protocol is a generalized procedure based on established methods for the radiometric analysis of long-lived radionuclides. Specific details may vary based on the exact equipment and calibration standards used.

4.1.1. Sample Preparation

- Source Material: A known mass of a high-purity lanthanum compound, such as lanthanum nitrate ($La(NO_3)_3$) or lanthanum oxide (La_2O_3), is used. The chemical purity is crucial to avoid interfering gamma-ray emissions from other radioactive isotopes.

- Aqueous Solution: For a homogeneous sample geometry, the lanthanum compound is dissolved in deionized water to create a solution of known concentration.

- Sample Container: The solution is transferred to a well-defined and calibrated counting geometry, such as a Marinelli beaker or a cylindrical vial, for which the detector efficiency has been characterized. The container is sealed to prevent any loss of material.

4.1.2. Detector and Shielding

- Detector: A high-purity germanium (HPGe) detector with high efficiency and excellent energy resolution is required to distinguish the 788.7 keV and 1435.8 keV gamma-ray peaks of [138]La from background radiation.

- Shielding: The detector is housed in a low-background shield, typically made of lead, to minimize the contribution of cosmic rays and naturally occurring radioactive materials in the surrounding environment to the measured spectrum.

4.1.3. Detector Efficiency Calibration

- Calibration Sources: The absolute full-energy peak efficiency of the HPGe detector for the specific sample geometry is determined using calibrated radioactive sources. These sources should emit gamma-rays with energies that bracket the energies of the [138]La gamma-rays. Commonly used calibration standards include [152]Eu and [133]Ba.

- Efficiency Curve: A calibration curve of efficiency versus energy is generated by fitting a mathematical function to the measured efficiencies at the known energies of the calibration

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sources. This curve is then used to interpolate the detector efficiency at 788.7 keV and 1435.8 keV.

- Volume Source Correction: Since the lanthanum solution is a voluminous source, corrections for the geometry and self-attenuation of the gamma-rays within the sample matrix must be applied. This can be achieved through mathematical modeling or by using a calibration source with the same geometry and a matrix of similar density.

4.1.4. Data Acquisition

- Long Counting Times: Due to the low specific activity of ^{138}La, the gamma-ray spectrum of the lanthanum sample is acquired for an extended period, often several days to weeks, to obtain statistically significant counts in the full-energy peaks.

- Background Measurement: A background spectrum is acquired for a similar duration with an empty, identical sample container to identify and quantify the background radiation in the vicinity of the detector.

4.1.5. Data Analysis and Half-Life Calculation

- Peak Area Determination: The net count rate (counts per second) in the 788.7 keV and 1435.8 keV full-energy peaks is determined from the sample's gamma-ray spectrum after subtracting the background spectrum.

- Activity Calculation: The activity (A) of ^{138}La in the sample is calculated for each gamma-ray peak using the following formula:

$$A = C / (\varepsilon * I\gamma)$$

where:

- C is the net count rate (counts/s)

- ε is the absolute detector efficiency at the gamma-ray energy

- $I\gamma$ is the gamma-ray emission probability (branching ratio)

- Calculation of the Number of ^{138}La Atoms: The number of ^{138}La atoms (N) in the sample is calculated based on the known mass of the lanthanum compound, its chemical formula, the natural abundance of ^{138}La (0.089%), and Avogadro's number.

- Half-Life Determination: The half-life ($T_{1/2}$) is then calculated from the fundamental radioactive decay equation:
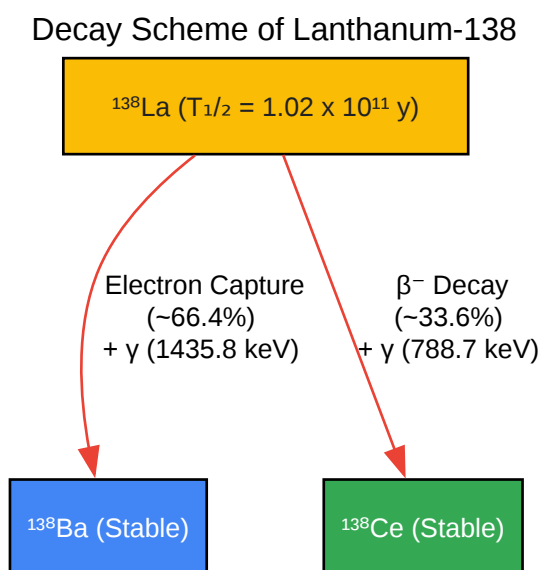
  $A = \lambda N = (\ln(2) / T_{1/2}) * N$

  Rearranging for the half-life gives:

  $T_{1/2} = (\ln(2) * N) / A$

Visualizations

Decay Scheme of Lanthanum-138

Decay Scheme of Lanthanum-138

^{138}La ($T_{1/2}$ = 1.02 x 10^{11} y)

Electron Capture
(~66.4%)
+ γ (1435.8 keV)

β$^-$ Decay
(~33.6%)
+ γ (788.7 keV)

^{138}Ba (Stable)

^{138}Ce (Stable)
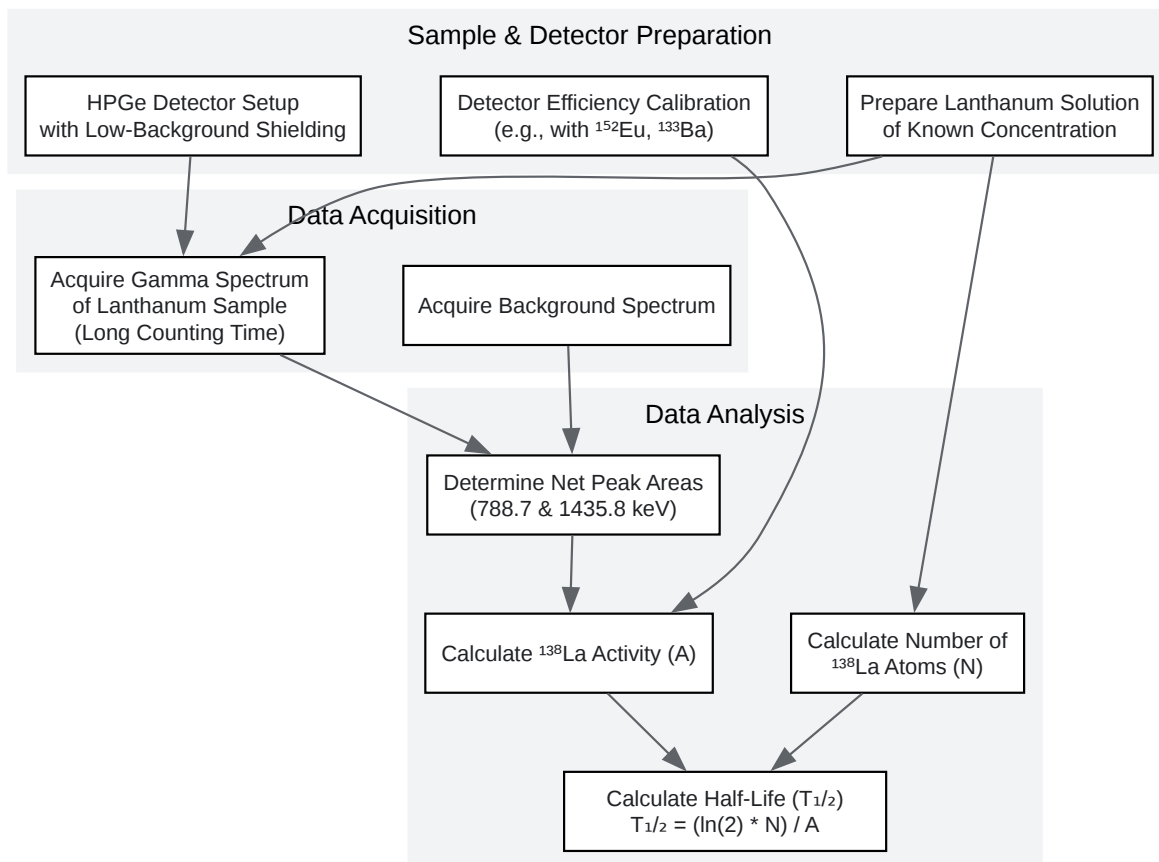
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Caption: Decay pathways of **Lanthanum-138**.

Experimental Workflow for Half-Life Determination

Workflow for ^{138}La Half-Life Determination by Gamma Spectrometry

Sample & Detector Preparation

HPGe Detector Setup
with Low-Background Shielding

Detector Efficiency Calibration
(e.g., with ^{152}Eu, ^{133}Ba)

Prepare Lanthanum Solution
of Known Concentration

Data Acquisition

Acquire Gamma Spectrum
of Lanthanum Sample
(Long Counting Time)

Acquire Background Spectrum

Data Analysis

Determine Net Peak Areas
(788.7 & 1435.8 keV)

Calculate ^{138}La Activity (A)

Calculate Number of
^{138}La Atoms (N)

Calculate Half-Life (T$_{1/2}$)
$T_{1/2} = (\ln(2) * N) / A$

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Caption: Experimental workflow for ^{138}La half-life measurement.

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